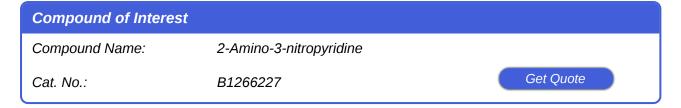


Technical Guide: Solubility Profile of 2-Amino-3nitropyridine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **2-Amino-3-nitropyridine** (CAS No. 4214-75-9), a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document is intended to be a valuable resource for researchers and professionals involved in drug development and chemical synthesis, offering insights into the solubility characteristics of this compound.

Physicochemical Properties

2-Amino-3-nitropyridine is a yellow crystalline solid.[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference	
Molecular Formula	C5H5N3O2	[1]	
Molecular Weight	139.11 g/mol	[1]	
Melting Point	163-165 °C		
Boiling Point	335.5 °C (estimated)	[1]	
Appearance	Yellow crystalline solid	[1]	



Solubility Data

The solubility of **2-Amino-3-nitropyridine** has been qualitatively described in several common solvents. Quantitative data, however, is limited in publicly available literature. The following tables summarize the existing solubility information.

Oualitative Solubility

Solvent	Solubility	Reference
Water	Soluble	[1]
Ethanol	Soluble	[1]
Chloroform	Soluble	[1]
Common Organic Solvents	Soluble	

Quantitative Solubility

A single quantitative solubility value has been reported, although the specific solvent and temperature conditions were not fully detailed.

Solubility	Solvent	Temperature	Reference
3 g/L	Not Specified	Not Specified	

Experimental Protocol for Solubility Determination

While extensive experimental data for **2-Amino-3-nitropyridine** is not available, a standard and reliable method for determining the solubility of similar compounds is the isothermal shake-flask method. The following protocol is adapted from established methodologies for pyridine derivatives and is recommended for generating precise solubility data for **2-Amino-3-nitropyridine**.

Isothermal Shake-Flask Method

This gravimetric method is widely accepted for determining the equilibrium solubility of a solid in a liquid solvent.



Materials and Equipment:

- **2-Amino-3-nitropyridine** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, chloroform, acetone, ethyl acetate)
- Analytical balance (±0.1 mg)
- Thermostatic shaker or water bath with temperature control (±0.1 °C)
- Vials with airtight seals
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer for concentration analysis

Procedure:

- Sample Preparation: Add an excess amount of solid 2-Amino-3-nitropyridine to a series of vials, ensuring there is undissolved solid at equilibrium.
- Solvent Addition: Add a known volume or mass of the desired solvent to each vial.
- Equilibration: Seal the vials and place them in a thermostatic shaker set to the desired temperature. Agitate the mixtures for a predetermined time (e.g., 24-72 hours) to ensure equilibrium is reached. It is crucial to perform preliminary experiments to determine the time required to reach equilibrium.
- Phase Separation: Once equilibrium is achieved, stop the agitation and allow the vials to rest in the thermostatic bath for a sufficient period (e.g., 2-4 hours) to allow the undissolved solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a sample from the clear supernatant of each vial using a pre-heated or pre-cooled syringe to match the experimental temperature.
 Immediately filter the sample through a syringe filter to remove any undissolved microcrystals.



- Analysis: Accurately dilute the filtered solution with a suitable solvent. Determine the
 concentration of 2-Amino-3-nitropyridine in the diluted solution using a calibrated analytical
 method such as HPLC or UV-Vis spectrophotometry.
- Calculation of Solubility: The solubility (S) can be calculated using the following formula:

$$S = (C \times V \times DF) / m_solvent$$

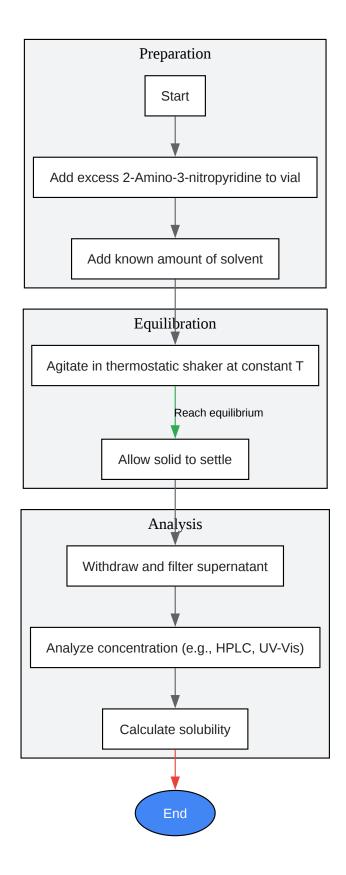
Where:

- C is the concentration of the diluted solution
- V is the volume of the diluted solution
- DF is the dilution factor
- o m solvent is the mass of the solvent used

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the isothermal shake-flask method for solubility determination.





Click to download full resolution via product page

Caption: Workflow for the isothermal shake-flask solubility determination method.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 2-Amino-3-nitropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266227#2-amino-3-nitropyridine-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com